

A Technical Guide to the Natural Occurrence and Sources of 1,5-Anhydroglucitol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anhydroglycinol

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Abstract: This technical guide provides a comprehensive overview of 1,5-anhydroglucitol (1,5-AG), a naturally occurring monosaccharide used as a biomarker for short-term glycemic control. It details the exogenous and endogenous sources of 1,5-AG, its metabolic pathway, and its distribution within the human body. The guide presents quantitative data on 1,5-AG concentrations in various food sources and biological fluids, outlines detailed methodologies for its quantification, and includes diagrams to illustrate key physiological and experimental processes. This document is intended for researchers, scientists, and drug development professionals interested in the fundamental properties and clinical applications of 1,5-AG.

Introduction to 1,5-Anhydroglucitol (1,5-AG)

1,5-Anhydroglucitol (1,5-AG) is a 6-carbon monosaccharide, structurally similar to D-glucose, that is naturally present in human plasma and cerebrospinal fluid.[1] First identified in the Polygala Senega plant in 1888, its structure was fully elucidated in 1943.[2] Unlike glucose, 1,5-AG is metabolically inert, meaning it is not significantly metabolized by the body.[3][4] Its concentration in the blood is maintained in a stable state through a balance of dietary intake and renal excretion.[1][5]

The clinical significance of 1,5-AG lies in its utility as a sensitive marker for short-term (1-2 week) glycemic control and postprandial hyperglycemia.[6][7] In individuals with normal blood glucose levels, 1,5-AG is filtered by the glomerulus and almost completely reabsorbed in the renal proximal tubules.[8] However, when blood glucose levels exceed the renal threshold (typically >180 mg/dL), high concentrations of glucose competitively inhibit this reabsorption,

leading to increased urinary excretion of 1,5-AG and a rapid decrease in its serum levels.[5][9] This inverse relationship makes serum 1,5-AG a valuable tool for monitoring hyperglycemic excursions.[10]

Sources of 1,5-Anhydroglucitol

The body's pool of 1,5-AG, estimated to be between 500 and 1000 mg, is derived from both external (exogenous) and internal (endogenous) sources, with diet being the primary contributor.[2][6]

Exogenous Sources (Dietary Intake)

The main source of 1,5-AG in the human body is food.[11] It is found in a wide variety of common food items. After ingestion, it is readily absorbed by the intestines at an average rate of about 4.38 mg per day.[2][6] While present in many foods, some sources contain significantly higher concentrations.[6][8][9]

Table 1: Concentration of 1,5-Anhydroglucitol in Various Food Sources

Food Category	Food Item	Reported Concentration
Legumes	Soybeans	Primary dietary source[2][6]
Grains	Rice, Pasta, Bread	Small to moderate amounts[2][8][9]
Meats	Beef, Fish	Small amounts present[8][9]
Fruits & Vegetables	Various	Small amounts present[2][9]
Dairy & Beverages	Milk, Cheese, Tea	Small amounts present[2][9]

Note: Specific quantitative values for 1,5-AG in most foods are not extensively documented in publicly available literature. Soybeans are consistently cited as a primary source.

Endogenous Synthesis

While dietary intake is the principal source, there is evidence of a small amount of de novo synthesis of 1,5-AG.[11] Studies using a rat hepatoma cell line demonstrated that 1,5-AG could

be derived from glucose, with 1,5-anhydrofructose identified as an immediate precursor.^[2] This suggests a potential pathway for endogenous production from glycogen in mammals.^[2] However, it is generally accepted that the amounts produced endogenously are not significant compared to dietary intake.^[11]

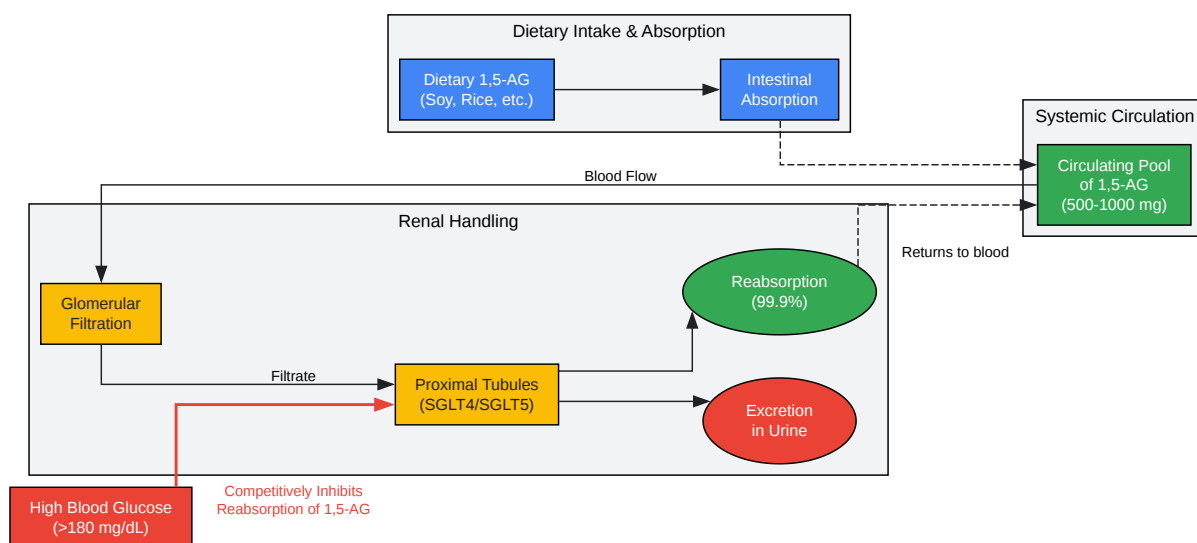
Metabolism, Distribution, and Renal Handling

Once absorbed, 1,5-AG is distributed throughout all human organs and tissues in a free, unmetabolized form.^{[2][9]} Its stability is maintained by a dynamic equilibrium between dietary absorption and renal processing. The kidneys play a central role in regulating the circulating levels of 1,5-AG.

The process is as follows:

- **Glomerular Filtration:** 1,5-AG is freely filtered from the blood by the glomeruli at a rate of 5-10 mg/day.^{[1][8]}
- **Tubular Reabsorption:** In healthy individuals with normal blood glucose, approximately 99.9% of the filtered 1,5-AG is reabsorbed back into the bloodstream in the proximal tubules.^{[3][12]} This reabsorption is mediated by sodium-glucose cotransporters, primarily SGLT4.^{[1][3]}
- **Competitive Inhibition by Glucose:** When blood glucose concentrations rise above the renal threshold for glucosuria (~180 mg/dL), the high amount of glucose in the filtrate saturates the SGLT transporters.^[11] Glucose competitively inhibits the reabsorption of 1,5-AG.^[13]
- **Urinary Excretion:** As a result of this inhibition, 1,5-AG is increasingly excreted in the urine, causing a rapid and proportional drop in its serum concentration.^{[9][11]}

This physiological mechanism is the basis for using 1,5-AG as a biomarker for hyperglycemic events.



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Caption: Metabolic pathway of 1,5-anhydroglucitol (1,5-AG).

Quantitative Data on 1,5-AG in Biological Fluids

The concentration of 1,5-AG in biological fluids is a critical parameter for its use as a clinical biomarker. Normal reference ranges can vary slightly by population, age, and sex.[6]

Table 2: Reference Intervals for 1,5-Anhydroglucitol in Human Samples

Biological Fluid	Population / Condition	Method	Reference Range (µg/mL)
Serum/Plasma	Healthy U.S. Adults	Enzymatic	8.4 - 28.7[6]
Serum/Plasma	Healthy U.S. Males	Enzymatic	10.2 - 33.8[14]
Serum/Plasma	Healthy U.S. Females	Enzymatic	5.9 - 31.8[14]
Serum/Plasma	Healthy Japanese Adults	-	12 - 40[9]
Serum/Plasma	Jiangsu Province (Males)	-	15.8 - 52.6[6]
Serum/Plasma	Jiangsu Province (Females)	-	14.3 - 48.0[6]
Saliva	Healthy Adults	LC-MS	0.086 - 1.627[6]
Saliva	Healthy Adults	Enzymatic	3.30 (median)[6]
Urine	Healthy Adults	LC/MS ³	Detection Limit: 0.06[9]

Experimental Protocols for Quantification

Several analytical methods are employed for the quantification of 1,5-AG in biological samples such as serum, plasma, urine, and saliva.[2] The primary methods include enzymatic assays, gas chromatography-mass spectrometry (GC-MS), and liquid chromatography-mass spectrometry (LC-MS).[2][6]

Enzymatic Assay

Enzymatic assays are the most common method used in clinical settings due to their convenience, high specificity, and potential for automation.[9] Commercial kits like the GlycoMark™ assay (USA) and Determiner-L (Japan) are widely used.[2]

Principle of the Diazyme 1,5-AG Enzymatic Assay:[5][7]

- **Pre-treatment (Glucose Elimination):** The sample is first treated to remove endogenous glucose, which would otherwise interfere with the assay. Hexokinase, in the presence of ATP, converts glucose to non-reactive glucose-6-phosphate.
- **Oxidation of 1,5-AG:** The enzyme pyranose oxidase (PROD) is added. PROD specifically oxidizes the 2nd position hydroxyl group of 1,5-AG, which generates hydrogen peroxide (H_2O_2).
- **Colorimetric Detection:** The amount of H_2O_2 produced is measured via a colorimetric reaction using peroxidase (POD). The resulting color intensity is directly proportional to the concentration of 1,5-AG in the sample.

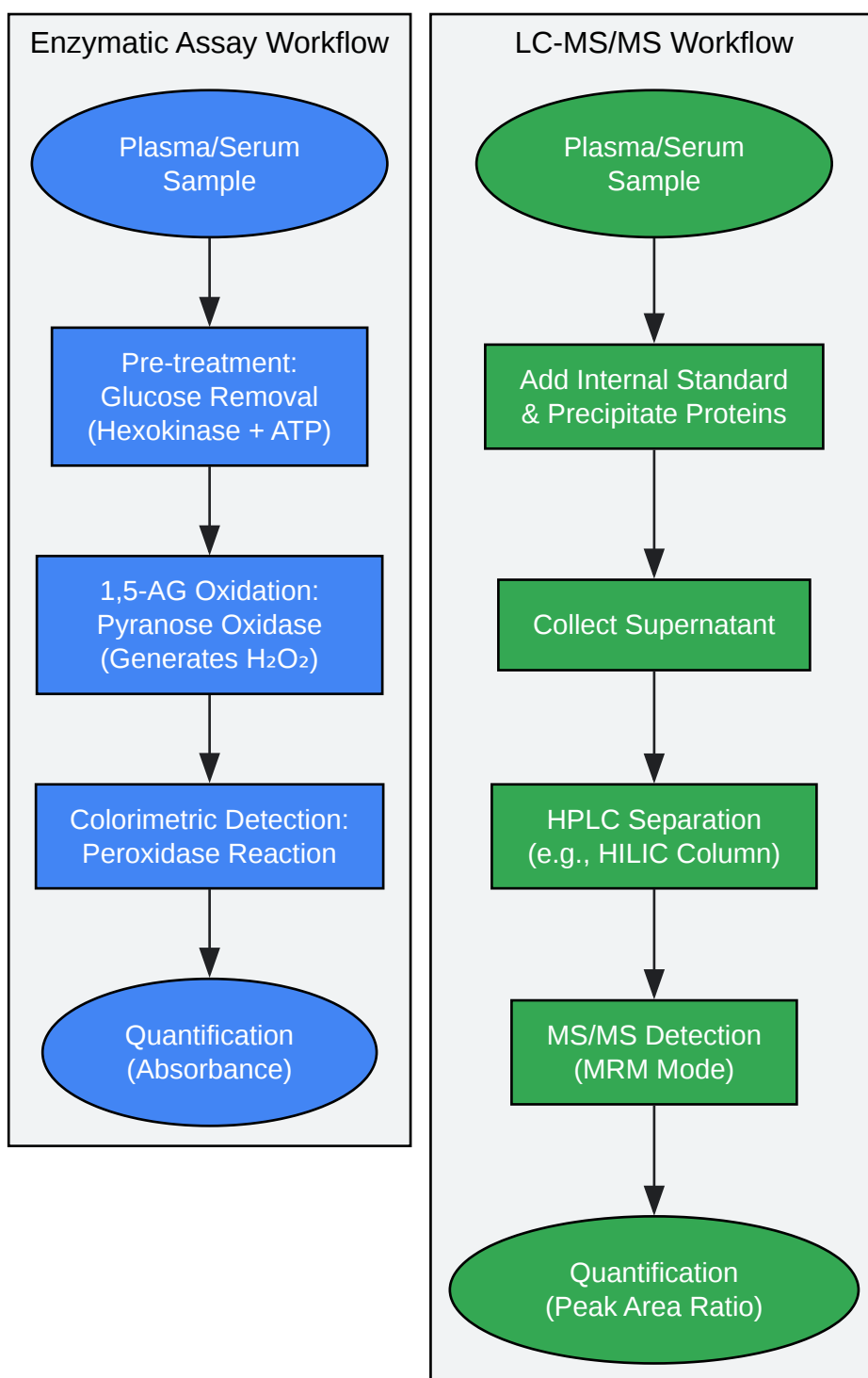
Chromatography-Mass Spectrometry (LC-MS/MS)

LC-MS/MS methods offer high sensitivity and specificity and are often considered reference methods.^{[3][9]} They are particularly useful for samples with very low concentrations of 1,5-AG, such as urine or saliva.^{[3][15]}

General Protocol for LC-MS/MS Quantification of Plasma 1,5-AG:^{[16][17]}

- **Sample Preparation:**
 - An isotope-labeled internal standard (e.g., $^{13}\text{C}_6$ -1,5-AG) is added to a plasma sample.
 - Proteins are precipitated using a solvent like methanol.
 - The sample is centrifuged, and the supernatant is collected for analysis.
- **Chromatographic Separation:**
 - The supernatant is injected into a liquid chromatography system.
 - Separation is typically achieved on a polar stationary phase column (e.g., an amide or HILIC column) due to the high hydrophilicity of 1,5-AG.
- **Mass Spectrometric Detection:**

- The column eluent is introduced into a tandem mass spectrometer, usually operating in negative ion electrospray ionization (ESI) mode.
- Quantification is performed using Multiple Reaction Monitoring (MRM), tracking specific precursor-to-product ion transitions for both 1,5-AG (e.g., m/z 163 $\rightarrow$ 101) and the internal standard (e.g., m/z 169 $\rightarrow$ 105).
- Data Analysis:
 - The concentration of 1,5-AG is determined by comparing the peak area ratio of the analyte to the internal standard against a standard calibration curve.



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Caption: General experimental workflows for 1,5-AG quantification.

Conclusion

1,5-Anhydroglucitol is a naturally occurring polyol predominantly sourced from the diet, with soybeans being a major contributor. Its unique metabolic profile—being chemically inert and subject to competitive renal reabsorption with glucose—establishes it as a highly sensitive biomarker for detecting short-term hyperglycemic excursions. Understanding its natural sources, bodily distribution, and the principles behind its quantification is essential for its effective application in research and clinical diagnostics. The choice between convenient enzymatic assays and highly sensitive mass spectrometric methods allows for robust quantification in various biological matrices, furthering its utility in the management and study of diabetes and other metabolic disorders.

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- To cite this document: BenchChem. [A Technical Guide to the Natural Occurrence and Sources of 1,5-Anhydroglucitol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144492#the-natural-occurrence-and-sources-of-1-5-anhydroglucitol]

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